

Safeguarding Your Research: A Guide to Handling Pyrocatechol Monoglucoside

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Compound of Interest

Compound Name: *Pyrocatechol monoglucoside*

Cat. No.: *B15587352*

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For Immediate Implementation: This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Pyrocatechol monoglucoside**. Adherence to these guidelines is essential for ensuring personal safety and maintaining a secure laboratory environment.

While specific toxicological data for **Pyrocatechol monoglucoside** is limited, a conservative approach necessitates considering the hazardous properties of its parent compound, Pyrocatechol. The information presented below incorporates safety protocols for both substances to ensure the highest level of protection.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against potential exposure. The following table summarizes the required PPE for handling **Pyrocatechol monoglucoside**.

PPE Category	Specification	Rationale
Respiratory Protection	NIOSH (US) or CEN (EU) approved full-face particle respirator (Type N99/P2) or a full-face supplied-air respirator. [1]	Protects against inhalation of dust or aerosols. A full-face respirator also provides eye protection.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).[2] Gloves must be inspected before use and disposed of after contamination.[1][3]	Prevents skin contact. Proper glove removal technique is critical to avoid cross-contamination.[3]
Eye Protection	Chemical safety goggles or a face shield, meeting NIOSH (US) or EN 166 (EU) standards.[1][3]	Protects eyes from splashes or dust particles.
Skin and Body Protection	Appropriate protective clothing to prevent skin exposure.[4][5] A lab coat is mandatory.	Prevents contamination of personal clothing and skin.

Quantitative Safety Data (for the parent compound, Pyrocatechol)

The following table presents key quantitative safety data for Pyrocatechol. This information should be used to inform risk assessments until specific data for **Pyrocatechol monoglucoside** becomes available.

Data Point	Value	Species	Reference
Oral LD50	260 mg/kg	Rat	[6]
Dermal LD50	800 mg/kg	Rabbit	[6]
OSHA PEL (TWA)	5 ppm (20 mg/m ³)	N/A	[4][7]
ACGIH TLV (TWA)	5 ppm	N/A	[7][8]
NIOSH REL (TWA)	5 ppm (20 mg/m ³)	N/A	[7][8]

LD50: Lethal Dose, 50%; PEL: Permissible Exposure Limit; TLV: Threshold Limit Value; REL: Recommended Exposure Limit; TWA: Time-Weighted Average.

Experimental Protocols: Safe Handling and Disposal

Handling Procedures:

- Preparation: Work in a well-ventilated area, preferably within a chemical fume hood.[4] Ensure that an eyewash station and safety shower are readily accessible.[4][5]
- Personal Protective Equipment: Don the required PPE as outlined in the table above before handling the compound.
- Dispensing: Avoid the formation of dust and aerosols.[3][9] If the compound is a solid, handle it with care to minimize dust generation.
- General Hygiene: Wash hands thoroughly after handling and before leaving the laboratory.[1][2] Do not eat, drink, or smoke in the handling area.[2]
- Storage: Store **Pyrocatechol monoglucoside** in a tightly closed container in a dry and well-ventilated place.[1] Recommended long-term storage is at -20°C.[1] It is sensitive to air and light.[3][8]

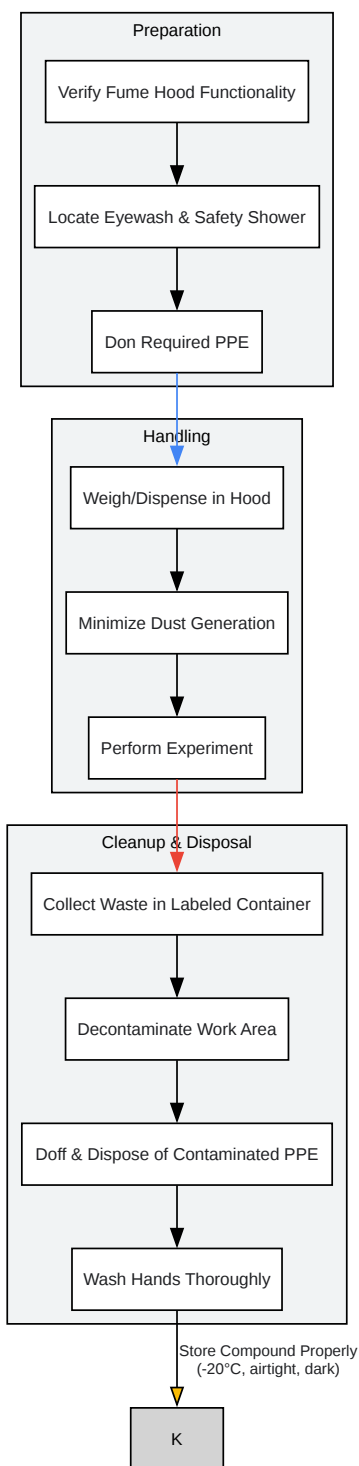
Disposal Plan:

- Waste Collection: Collect waste material in a suitable, closed container labeled for chemical waste.[1]

- Disposal Method: Dispose of the waste through a licensed disposal company.^[3] One recommended method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.^[3]
- Contaminated Materials: Dispose of contaminated gloves and other disposable PPE as chemical waste in accordance with applicable regulations.^{[1][3]}

Workflow for Safe Handling of Pyrocatechol Monoglucoside

Safe Handling Workflow for Pyrocatechol Monoglucoside

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **Pyrocatechol monoglucoside**.

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